

heptyl-hydrazine sulfate material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: *Hydrazine, heptyl-, sulfate*

Cat. No.: *B15342465*

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An In-depth Technical Guide on the Material Safety of Heptylhydrazine

Disclaimer: The following guide has been compiled from available public information. Specific toxicological data such as LD50 and LC50 values for heptylhydrazine were not readily available in the public domain. Therefore, the information provided on handling, safety precautions, and emergency procedures is based on general best practices for hazardous, corrosive, and flammable liquids. Researchers, scientists, and drug development professionals should exercise extreme caution and consult with a certified safety professional before handling this substance.

Chemical Identification and Physical Properties

Heptylhydrazine is a colorless to pale yellow liquid with a pungent odor.^[1] It is soluble in organic solvents such as ethanol and ether but is insoluble in water.^[1] Its primary use is as a combustion agent in aero engines and as a component in rocket propellants.^[1]

Table 1: Physical and Chemical Properties of Heptylhydrazine

Property	Value	Source
Chemical Formula	$C_7H_{18}N_2$	[1]
Molar Mass	130.23 g/mol	ChemBK
Appearance	Colorless to pale yellow liquid with a pungent odor	[1]
Boiling Point	141.6°C (estimate)	ChemBK
Flash Point	95.1°C	ChemBK
Density	0.8072 g/cm ³ (estimate)	ChemBK
Vapor Pressure	0.148 mmHg at 25°C	ChemBK
Solubility	Insoluble in water; Soluble in ethanol and ether	[1]

Hazard Identification and Toxicological Information

Heptylhydrazine is classified as a dangerous compound due to its corrosive and irritating properties, which can cause damage to the skin, eyes, and respiratory system.[\[1\]](#)

Table 2: Hazard Identification

Hazard	Description
Acute Health Effects	Irritating and corrosive to skin, eyes, and respiratory tract. [1]
Chronic Health Effects	No specific data found for heptylhydrazine.

Toxicological Data:

Specific LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) values for heptylhydrazine were not found in the conducted search of publicly available data. In the absence of specific data, this compound should be handled as a substance with high acute toxicity.

Handling, Storage, and Exposure Controls

Proper handling and storage are crucial to minimize the risks associated with heptylhydrazine.

Experimental Protocols & Handling Procedures:

- Engineering Controls: Work with heptylhydrazine should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.
 - Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or chemical-resistant apron must be worn.
 - Respiratory Protection: In case of inadequate ventilation or potential for aerosol generation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.^[1]
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mists. Ensure all containers are properly labeled.
- Storage: Store in a cool, dry, well-ventilated area away from sources of ignition and incompatible materials such as oxidizing agents.^[1] Keep containers tightly closed.

Emergency Procedures

First Aid Measures:

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.^{[2][3][4][5]} Seek immediate medical attention.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
[\[2\]](#)

Fire-Fighting Measures:

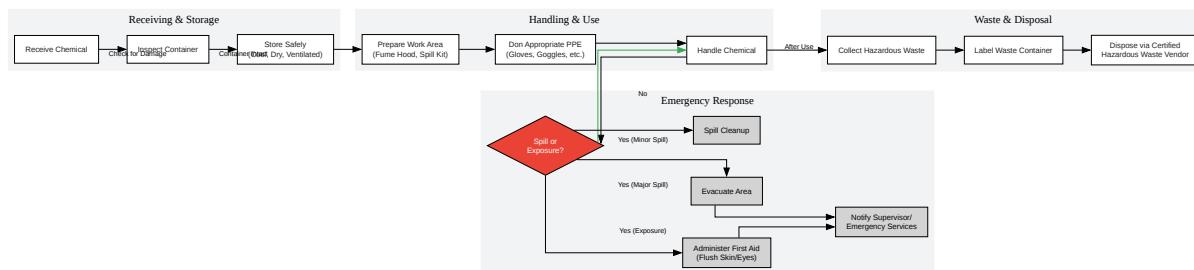
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.
- Specific Hazards: Heptylhydrazine is a flammable liquid. Vapors may travel to a source of ignition and flash back. Combustion may produce toxic gases, including oxides of nitrogen.
- Fire-Fighting Procedures: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA). Use water spray to cool fire-exposed containers.

Accidental Release Measures:

- Personal Precautions: Evacuate the area and eliminate all ignition sources. Wear appropriate personal protective equipment (see Section 3).
- Environmental Precautions: Prevent the spill from entering drains or waterways.
- Cleanup Procedures: For a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand, or earth). Place the contaminated material into a suitable, labeled container for hazardous waste disposal. For a large spill, dike the area to contain the spill and contact emergency services.

Visualized Safety Workflow

The following diagram illustrates a logical workflow for handling hazardous chemicals like heptylhydrazine, from receipt to disposal, emphasizing key safety checkpoints.



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Hazardous Chemical Handling Workflow

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